

Operational Guide: Safe Disposal and Handling of Bromoethane-13C2

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Compound of Interest

Compound Name: Bromoethane-13C2

CAS No.: 34189-75-8

Cat. No.: B1339984

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Executive Summary & Operational Context

Bromoethane-13C2 is a high-value stable isotope used primarily as an alkylating agent in organic synthesis and NMR spectroscopy. While its isotopic labeling significantly increases its financial value, it does not alter its hazardous waste classification.

The Core Directive: Treat **Bromoethane-13C2** with the same rigor as non-labeled Ethyl Bromide (RCRA Code U225). The primary operational risks are its extreme flammability (Flash Point: -23°C) and its ability to rapidly permeate standard nitrile gloves.

This guide provides a self-validating protocol to ensure compliance with EPA regulations and maximum personnel safety.

Chemical Profile & Hazard Assessment

Understanding the physical properties is the first step in safe handling. The

substitution increases the molecular weight but retains the volatility and reactivity profile of the parent compound.

Table 1: Physicochemical Safety Data

Property	Value	Operational Implication
CAS Number	34189-75-8 (Labeled) / 74-96-4 (Unlabeled)	Use Unlabeled CAS for broad safety data searches.
RCRA Waste Code	U225	Must be listed on hazardous waste manifests.
Flash Point	-23°C (-9°F)	Critical: Vapors can ignite at freezer temperatures.
Boiling Point	-38°C (100°F)	Highly volatile; pressurizes containers at room temp.
Density	~1.48 g/mL	Heavier than water; sinks in aqueous spills.
Glove Compatibility	POOR with Nitrile/Latex	Requires Viton® or Silver Shield® (Laminate).

Critical Safety Protocol: The "Self-Validating" System

Expertise Insight: A common failure point in laboratory safety is the assumption that standard nitrile gloves provide adequate protection against small alkyl halides. They do not. Bromoethane can permeate standard disposable nitrile gloves in less than 2 minutes.

Mandatory PPE Configuration

To create a self-validating safety layer, adopt the "Red-Stop" Protocol:

- Primary Barrier: Silver Shield® (Laminate) or Viton® gloves.
- Secondary Barrier: Standard Nitrile gloves worn over the primary barrier (for dexterity and to protect the expensive inner glove).

- Respiratory: Work must be performed in a certified chemical fume hood. If a spill occurs outside a hood, SCBA or full-face organic vapor respirators are required due to the anesthetic effects.

Disposal Workflow: Step-by-Step Methodology

Phase 1: Pre-Disposal Assessment

Before consigning to waste, verify the material status.

- Is it waste? Due to the high cost of isotopes, ensure the material cannot be redistilled or repurposed.
- Is it pure? If mixed with other solvents, the waste profile changes (e.g., F-listed solvents).

Phase 2: Segregation & Packaging

Rule: **Bromoethane-13C2** must be segregated into the Halogenated Solvent waste stream.

- Container Selection: Use a dedicated amber glass bottle or high-density polyethylene (HDPE) container.
 - Why? Bromoethane is light-sensitive (turns yellow upon decomposition).[1] Amber glass prevents photolysis.
- Bulking Restrictions: Do NOT mix with:
 - Aluminum, Magnesium, or Zinc powders (Risk of violent Wurtz-type coupling reactions).
 - Strong bases or oxidizers.[2]
- Headspace: Leave at least 10% headspace. The low boiling point (38°C) means significant pressure buildup can occur if the lab temperature fluctuates.

Phase 3: Labeling & De-identification[3]

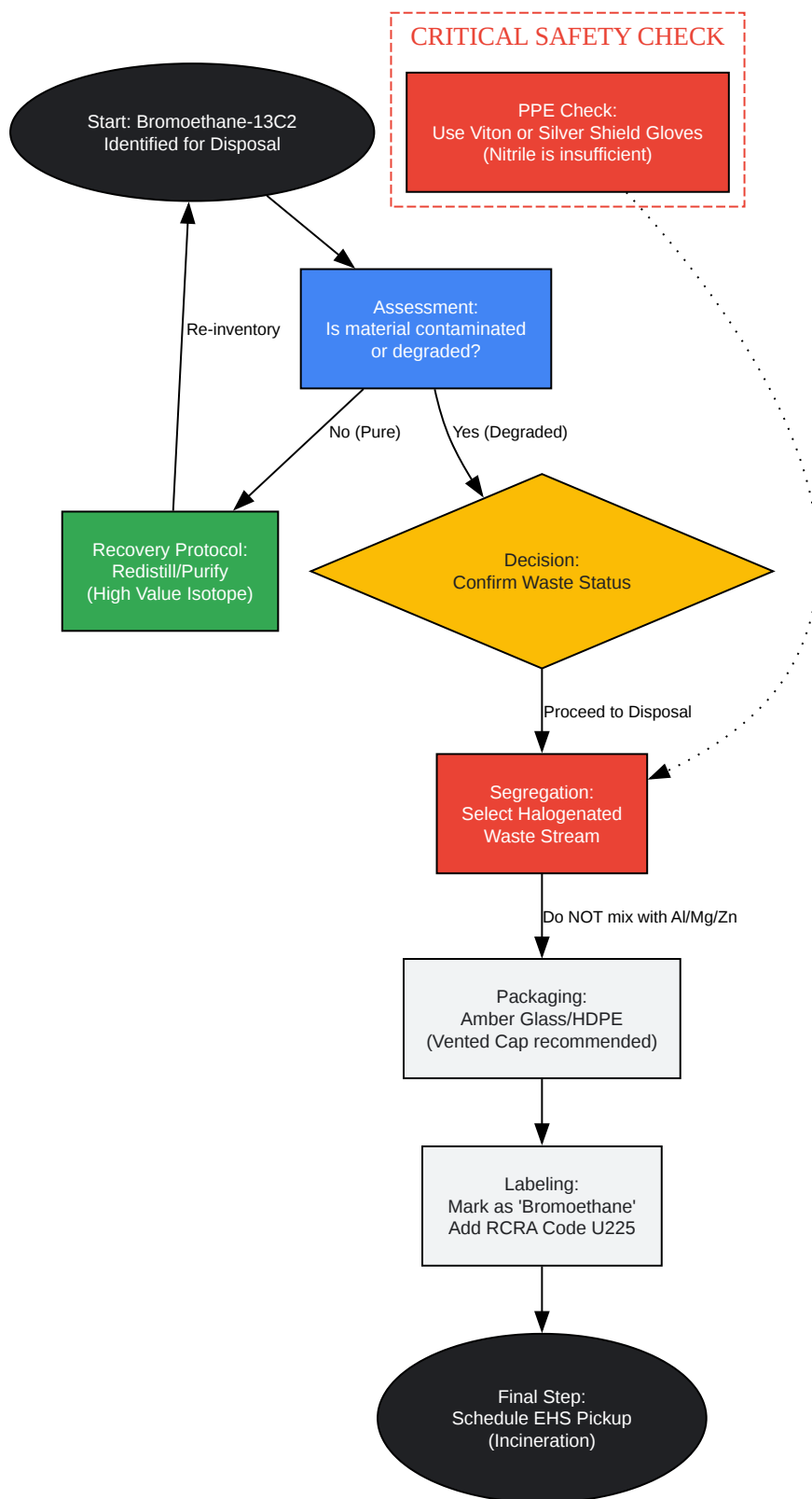
- Deface the Label: If the original container is being discarded, cross out the "13C2" or "Isotope" markings to prevent theft or confusion, but ensure the chemical name

"Bromoethane" remains visible.

- Waste Tagging:
 - Chemical Name: Bromoethane (Ethyl Bromide).[3][4][5][6][7][8]
 - Constituents: 100% (if pure).
 - Hazard Checkboxes: Flammable, Toxic.[5]
 - RCRA Code: Write "U225" explicitly on the tag.

Visual Workflow: Decision Logic

The following diagram illustrates the decision logic for the disposal of **Bromoethane-13C2**, ensuring no critical step is missed.



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Figure 1: Decision matrix for the safe assessment and disposal of **Bromoethane-13C2**, emphasizing the critical segregation from reactive metals and proper PPE selection.

Emergency Procedures: Spill Management

In the event of a spill outside the fume hood:

- Immediate Action: Evacuate the lab. The flash point is -23°C ; a spark from a fridge compressor or light switch can ignite vapors.
- Ventilation: Do not turn on local exhaust if it is not explosion-proof. rely on building HVAC.
- Cleanup (Trained Personnel Only):
 - Don SCBA and Silver Shield gloves.
 - Cover spill with activated charcoal or vermiculite.
 - Do not use standard paper towels (combustible).
 - Place absorbed material in a sealable metal container (or appropriate hazardous waste bucket) and label as Hazardous Waste (Flammable/Toxic).

References

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